

An In-depth Technical Guide to DS01080522 (CAS Number: 2832159-84-7)

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Compound of Interest

Compound Name: DS01080522

Cat. No.: B15142608

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Abstract

DS01080522 is a potent and selective inhibitor of the Protein Kinase A (PKA) catalytic subunit alpha (PRKACA). This document provides a comprehensive overview of the known properties of **DS01080522**, including its chemical identity, biological activity, and its role in the PRKACA signaling pathway. The information is intended to support further research and development efforts involving this compound.

Chemical and Physical Properties

DS01080522 is a small molecule inhibitor with the following identified properties:

Property	Value
CAS Number	2832159-84-7
Molecular Formula	C ₂₃ H ₂₀ Cl ₂ N ₄ O ₃
Molecular Weight	471.34 g/mol
IUPAC Name	1-Chloro-N-[(S)-(3-chloro-4-cyanophenyl) [(2R,4S)-4-hydroxy-2-pyrrolidinyl]methyl]-7-methoxy-6-isoquinolinecarboxamide
SMILES	<chem>O=C(NC([C@@H]1C--INVALID-LINK--CN1)c2ccc(C#N)c(Cl)c2)c3cc4c(cc3OC)c(Cl)cn=c4</chem>
Appearance	Solid at room temperature[1]
Storage Conditions	Store at -20°C for long-term stability[1]

Note: Detailed physicochemical properties such as melting point, boiling point, and a comprehensive solubility profile are not yet publicly available.

Biological Activity

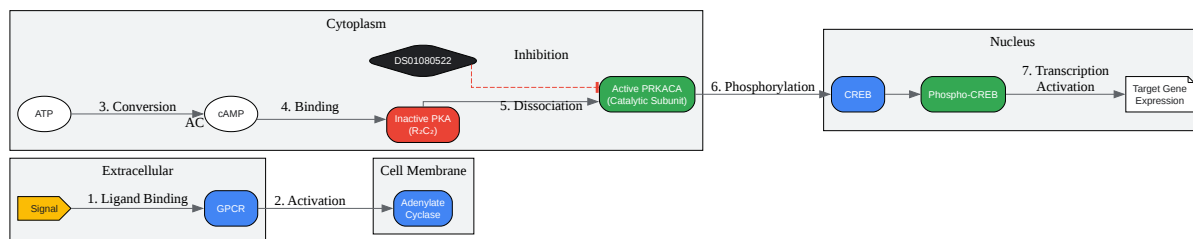
DS01080522 is a highly potent inhibitor of PRKACA, a key enzyme in the cAMP-dependent signaling pathway. Its inhibitory activity has been quantified in biochemical and cell-based assays.

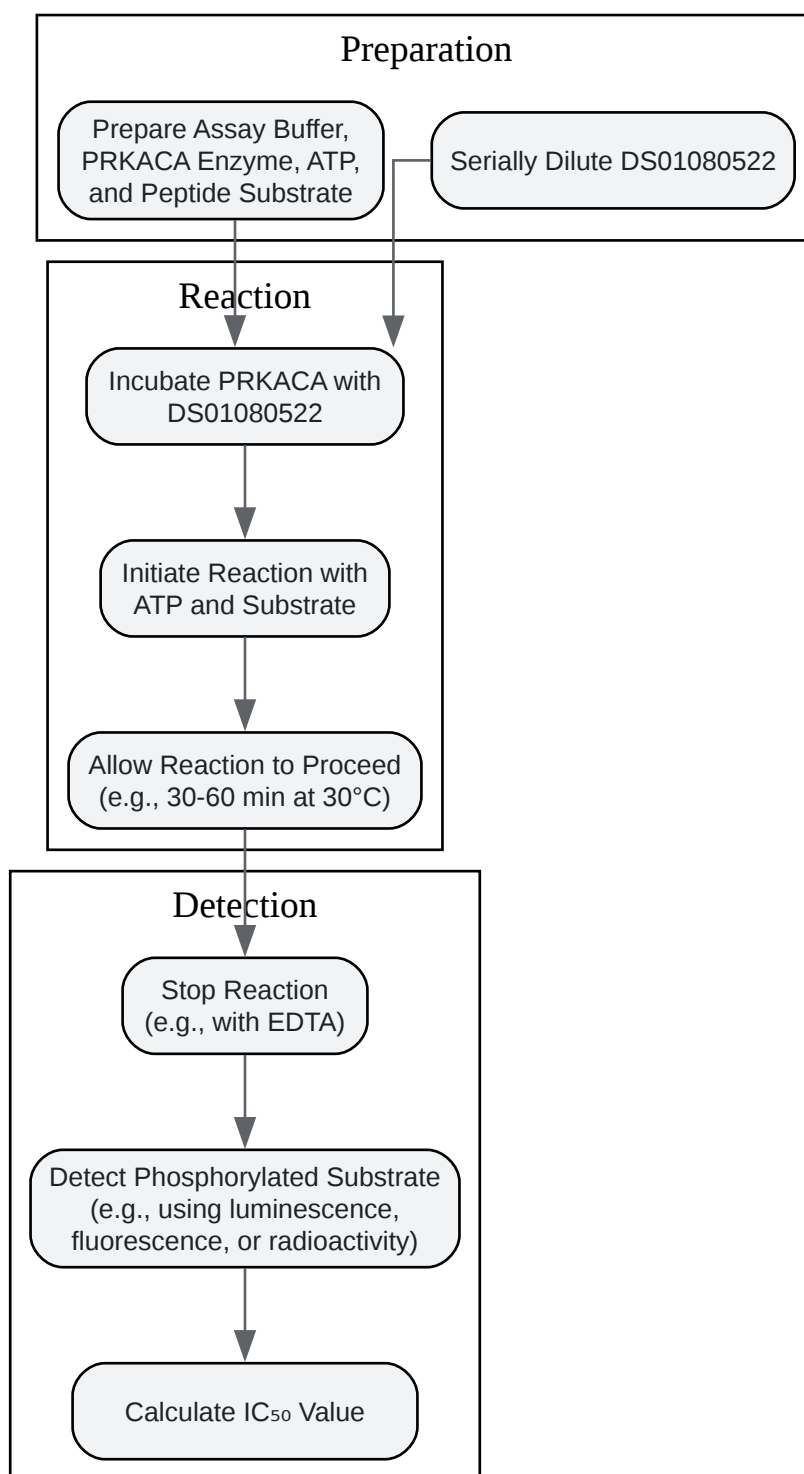
Assay	IC ₅₀ Value
PRKACA Kinase Activity	0.8 nM
CREB Phosphorylation (in NIH/3T3 cells)	66 nM[2]

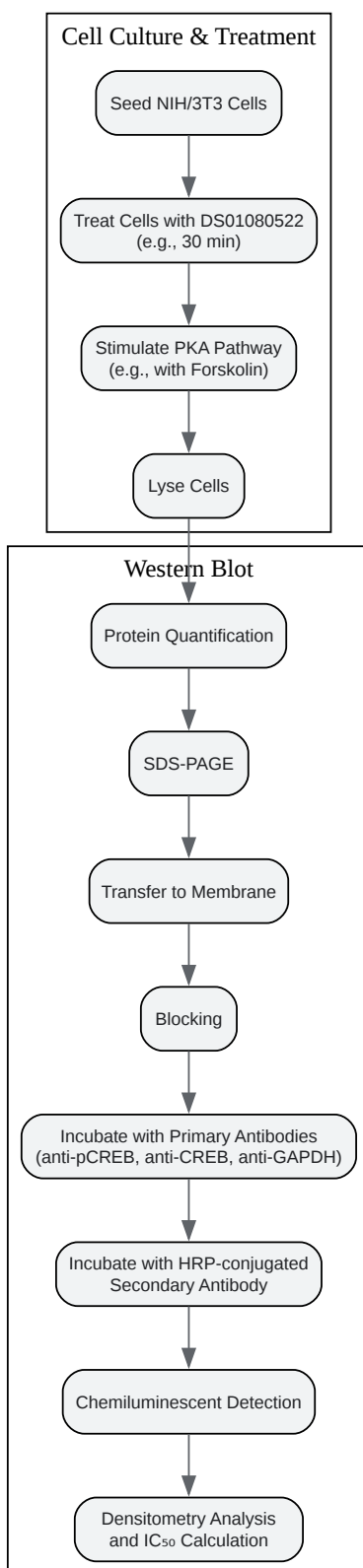
The inhibition of PRKACA by **DS01080522** leads to a downstream reduction in the phosphorylation of cAMP Response Element-Binding Protein (CREB), a crucial transcription factor involved in cellular processes such as proliferation, differentiation, and survival.

Signaling Pathway

DS01080522 exerts its biological effects by directly targeting the catalytic subunit of PKA (PRKACA). The canonical PKA signaling pathway and the point of inhibition by **DS01080522** are illustrated below.







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References

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- [2. tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
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